

An In-Depth Technical Guide to Irgacure 754 (CAS Number 211510-16-6)

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Compound of Interest

Compound Name: Irgacure 754

Cat. No.: B1510731

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Abstract

Irgacure 754 is a versatile and highly efficient liquid photoinitiator utilized extensively in ultraviolet (UV) curing applications. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed mechanistic insights into its function, and a summary of its primary applications. The document is intended to serve as a core resource for researchers and professionals in materials science and drug development, offering tabulated data for easy reference and conceptual diagrams to illustrate key processes.

Chemical Identity and Physicochemical Properties

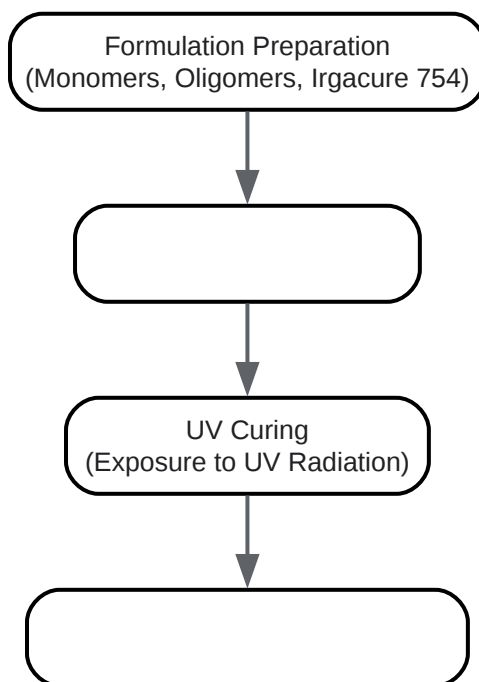
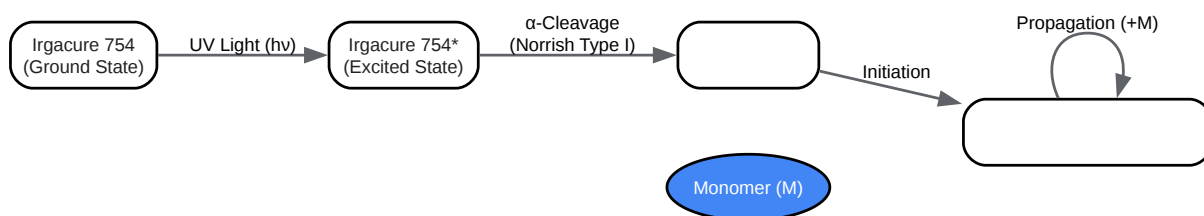
Irgacure 754 is chemically identified as a mixture of oxy-phenyl-acetic acid 2-[2-oxo-2-phenyl-acetoxy-ethoxy]-ethyl ester and oxy-phenyl-acetic acid 2-[2-hydroxy-ethoxy]-ethyl ester.^{[1][2]} Its primary active component responsible for photoinitiation is registered under CAS number 211510-16-6.^{[3][4][5][6][7][8]}

Table 1: Chemical and Physical Properties of **Irgacure 754**

Property	Value	Reference
CAS Number	211510-16-6	[3][4][5][6][7][8]
Synonyms	Photoinitiator 754, 2-[2-(2-oxo-2-phenylacetyl)oxyethoxy]ethyl 2-oxo-2-phenylacetate, Benzeneacetic acid, alpha-oxo-, Oxydi-2,1-ethanediyl ester	[6][7][8]
Molecular Formula	C20H18O7	[6]
Molecular Weight	370.35 g/mol	[6]
Appearance	Light yellow liquid	[5]
Melting Point	< -22 °C	[1][3][5]
Boiling Point	516.1 ± 35.0 °C (at 760 mmHg)	[6]
Density	1.22 g/mL (at 20 °C)	[1][3][5][7]
Viscosity	84 mPa·s (at 20 °C)	[3][5][7]
UV Absorption Peaks (in Methanol)	255 nm, 325 nm	[3][5][7]

Photoinitiation Mechanism: Norrish Type I Cleavage

Irgacure 754 functions as a free-radical photoinitiator, operating primarily through a Norrish Type I cleavage mechanism. Upon absorption of UV radiation, the molecule undergoes homolytic cleavage of the carbon-carbon bond between the carbonyl group and the adjacent phenyl group, generating two free radical species. These highly reactive radicals then initiate the polymerization of monomers and oligomers in the formulation.



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